

A Comprehensive Analysis of 2-Amino-5-nitropyrimidine: Nomenclature and Identification

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Compound of Interest

Compound Name: 2-Amino-5-nitropyrimidine

Cat. No.: B189733

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This document provides a detailed overview of the chemical compound **2-Amino-5-nitropyrimidine**, focusing on its IUPAC (International Union of Pure and Applied Chemistry) name and various synonyms. This information is critical for researchers, scientists, and professionals in drug development for accurate identification and referencing in scientific literature and databases.

IUPAC Name

The formally accepted IUPAC name for the compound is 5-nitropyrimidin-2-amine^{[1][2]}. This systematic name precisely describes the molecular structure, indicating a pyrimidine ring with a nitro group at the 5th position and an amine group at the 2nd position.

Synonyms and Identifiers

In addition to its formal IUPAC name, **2-Amino-5-nitropyrimidine** is known by several other names and identifiers, which are frequently encountered in chemical catalogs, databases, and older literature. A comprehensive list of these synonyms is crucial for effective literature searches and material procurement.

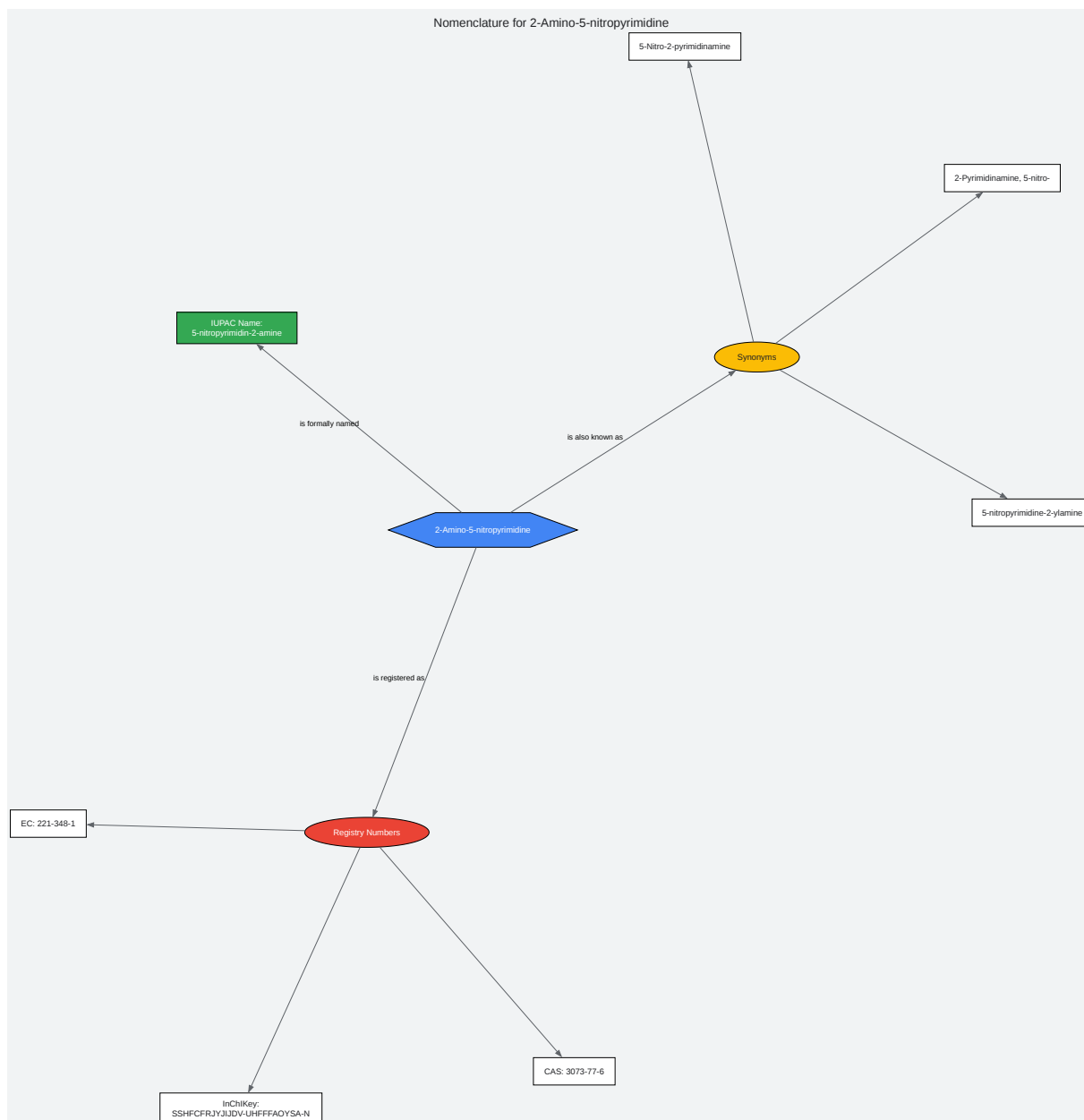
Identifier Type	Identifier	Source
Common Name	2-Amino-5-nitropyrimidine	[1]
Systematic Name	2-Pyrimidinamine, 5-nitro-	[1][2]
Alternative Name	5-Nitro-2-pyrimidinamine	[2]
Alternative Name	5-nitropyrimidine-2-ylamine	[2]
CAS Registry Number	3073-77-6	[1][2]
EC Number	221-348-1	[2]
NSC Number	37682, 48065	[2]
InChI	1S/C4H4N4O2/c5-4-6-1-3(2-7-4)8(9)10/h1-2H,(H2,5,6,7)	[1]
InChIKey	SSHFCFRJYJIJDV-UHFFFAOYSA-N	[1][2]
SMILES	<chem>Nc1ncc(cn1)--INVALID-LINK--=O</chem>	

Experimental Protocols:

This document focuses on the nomenclature and identification of **2-Amino-5-nitropyrimidine**. As such, experimental protocols for synthesis or analysis are beyond its current scope.

Visualizing Chemical Nomenclature

The following diagram illustrates the relationship between the primary chemical structure and its various identifiers, providing a clear, logical map for researchers.



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Caption: Relationship between the common name, IUPAC name, synonyms, and registry numbers.

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References

- 1. 2-Amino-5-nitropyrimidine [webbook.nist.gov]
- 2. 5-Nitropyrimidin-2-amine | C₄H₄N₄O₂ | CID 76490 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Analysis of 2-Amino-5-nitropyrimidine: Nomenclature and Identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189733#2-amino-5-nitropyrimidine-iupac-name-and-synonyms]

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